

Personal protective equipment for handling 2-Bromoindene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromoindene

Cat. No.: B079406

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Essential Safety and Handling Guide for 2-Bromoindene

This guide provides comprehensive safety, operational, and disposal protocols for the handling of **2-Bromoindene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Hazard Assessment and GHS Classification

2-Bromoindene is classified as a hazardous substance requiring careful handling. The primary hazards include irritation to the skin, eyes, and respiratory system, and it may be harmful if ingested.^{[1][2]}

Hazard Category	GHS Classification	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	Warning	H335: May cause respiratory irritation[2][3]

Physical and Chemical Properties

Proper handling and storage procedures are informed by the chemical's physical properties.

Property	Value
CAS Number	10485-09-3[2][4][5]
Molecular Formula	C ₉ H ₇ Br[4]
Molecular Weight	195.06 g/mol [2]
Appearance	White to yellow crystals or pale yellow to brown powder/fused solid[1][4][6]
Melting Point	34-40 °C[4][5][6]
Boiling Point	256.9 °C at 760 mmHg[4][5]
Flash Point	113 °C[4][5]
Density	~1.6 g/cm ³ [4][5]
Storage Temperature	Refrigerator (+4°C)[2][4]

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is mandatory to minimize exposure and ensure safety. All work with **2-Bromoindene** must be conducted in a certified chemical fume hood.

Personal Protective Equipment (PPE)

The following PPE is required at all times when handling **2-Bromoindene**.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting EN166 (EU) or ANSI Z.87.1 (US) standards. A face shield is recommended for splash risks.	Protects against splashes and airborne particles that can cause severe eye irritation. ^[1] ^[7]
Hand Protection	Chemical-resistant nitrile or neoprene gloves. Inspect for damage before use and change immediately if contaminated.	Prevents skin contact, as the substance causes skin irritation and may be harmful if absorbed. ^[1] ^[7]
Skin and Body Protection	A fully buttoned, flame-resistant or 100% cotton lab coat worn over long-sleeved clothing and closed-toe shoes.	Provides a barrier against accidental skin contact and contamination of personal clothing. ^[1] ^[7]
Respiratory Protection	Work must be performed in a chemical fume hood. If a fume hood is unavailable or engineering controls are insufficient, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is required. ^[1] ^[7]	Prevents inhalation of dust or vapors, which cause respiratory tract irritation. ^[1]

Step-by-Step Handling Procedure

1. Preparation:

- Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
- Verify that an eyewash station and safety shower are accessible and operational.^[1]
- Assemble all necessary equipment (glassware, spatulas, reagents) inside the fume hood.
- Don all required PPE as specified in the table above.

2. Handling and Use:

- Conduct all manipulations, including weighing and transferring, within the fume hood to minimize inhalation exposure.
- When transferring the solid, use a spatula to avoid generating dust.
- Keep the container tightly closed when not in use.^[1]

3. Post-Handling and Cleanup:

- Decontaminate all equipment and the work surface after use.
- Remove PPE in the correct order to avoid cross-contamination (e.g., remove gloves last).
- Wash hands thoroughly with soap and water after removing all PPE.

Emergency and Disposal Plans

Spill Response Protocol

In the event of a spill, immediate and appropriate action is critical.

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, keeping the process within a fume hood if possible.
- Protect: Wear all necessary PPE, including respiratory protection, before addressing the spill.

- Contain & Clean: For small spills, use an inert absorbent material like sand or vermiculite.^[7] Carefully sweep or vacuum the material and place it into a suitable, sealed, and clearly labeled container for hazardous waste disposal.^[1]
- Decontaminate: Clean the spill area thoroughly.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. ^[1]
Skin Contact	Remove contaminated clothing and shoes. Immediately flush the affected area with copious amounts of water for at least 15 minutes. Seek medical aid. ^[1]
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. ^[1]
Ingestion	Do NOT induce vomiting. If the person is conscious, wash out their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^{[1][3]}

Disposal Plan

Chemical waste generators must classify discarded chemicals to ensure proper disposal. **2-Bromoindene** waste is considered hazardous and must be handled accordingly.

- Waste Segregation: Collect all **2-Bromoindene** waste, including contaminated consumables (e.g., gloves, weigh boats, paper towels), in a designated container for halogenated organic waste.^{[7][8][9]} Do not mix with non-halogenated, acidic, basic, or other waste streams.^[8]

- Container Management: Use a compatible, sealed, and clearly labeled hazardous waste container. The label must include "Hazardous Waste" and the full chemical name, "**2-Bromoindene**".[\[8\]](#)[\[9\]](#)
- Storage: Store the waste container in a designated, cool, dry, and well-ventilated satellite accumulation area with secondary containment.[\[8\]](#) Keep the container tightly closed except when adding waste.[\[8\]](#)
- Final Disposal: Dispose of the contents and container through an approved and licensed hazardous waste disposal company, in accordance with all federal, state, and local regulations.[\[1\]](#)[\[3\]](#)



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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromoindene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079406#personal-protective-equipment-for-handling-2-bromoindene]

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